

Technical Guide: Physicochemical Properties of Oxirane, ((2-cyclopentylphenoxy)methyl)-

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Compound of Interest

Compound Name: Oxirane, ((2-cyclopentylphenoxy)methyl)-

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the fundamental physicochemical properties of **Oxirane, ((2-cyclopentylphenoxy)methyl)-**, a compound of interest in synthetic chemistry and potential drug discovery pipelines.

Core Molecular Data

The foundational quantitative data for **Oxirane, ((2-cyclopentylphenoxy)methyl)-** is summarized in the table below. This information is critical for stoichiometric calculations, analytical characterization, and formulation development.

Property	Value	Reference
Molecular Formula	C ₁₄ H ₁₈ O ₂	[1][2]
Molecular Weight	218.29 g/mol	[1][2]
CAS Number	28163-40-8	[1][2]

Hypothetical Experimental Protocol: Synthesis

The following outlines a generalized synthetic protocol for the preparation of **Oxirane, ((2-cyclopentylphenoxy)methyl)-**. This method is based on standard organic chemistry principles

for the synthesis of glycidyl ethers.

Objective: To synthesize **Oxirane, ((2-cyclopentylphenoxy)methyl)-** from 2-cyclopentylphenol and epichlorohydrin.

Materials:

- 2-cyclopentylphenol
- Epichlorohydrin
- Sodium hydroxide (NaOH)
- Phase-transfer catalyst (e.g., tetrabutylammonium bromide)
- Toluene
- Deionized water
- Anhydrous magnesium sulfate (MgSO_4)
- Silica gel for column chromatography
- Hexane and Ethyl Acetate (for chromatography)

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve 2-cyclopentylphenol in toluene.
- **Addition of Reagents:** Add an aqueous solution of sodium hydroxide and the phase-transfer catalyst to the flask.
- **Epoxidation:** While stirring vigorously, add epichlorohydrin dropwise to the reaction mixture at room temperature.
- **Reaction Progression:** Heat the mixture to reflux and monitor the reaction progress using Thin Layer Chromatography (TLC).

- **Work-up:** After the reaction is complete, cool the mixture to room temperature. Separate the organic layer and wash it sequentially with water and brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- **Purification:** Purify the crude product by column chromatography on silica gel using a hexane/ethyl acetate gradient to yield the pure **Oxirane, ((2-cyclopentylphenoxy)methyl)-**.
- **Characterization:** Confirm the structure and purity of the final product using techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).

Visualization of Synthetic Workflow

The following diagram illustrates the key stages of the synthesis protocol described above.

Caption: Synthetic workflow for **Oxirane, ((2-cyclopentylphenoxy)methyl)-**.

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References

- 1. Oxirane, ((2-cyclopentylphenoxy)methyl)- | 28163-40-8 [amp.chemicalbook.com]
- 2. scbt.com [scbt.com]
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